

Application Notes and Protocols for the Synthesis of Strontium-Based Nanoparticles

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the synthesis of various strontium-based nanoparticles, a summary of their key characteristics, and an overview of their applications in drug delivery and bone regeneration. While the direct use of **strontium salicylate** as a precursor is not widely documented, this guide focuses on common and effective methods for producing strontium-containing nanomaterials with significant potential in biomedical research.

Data Presentation: Comparative Analysis of Strontium-Based Nanoparticles

The following tables summarize the key quantitative data for strontium-based nanoparticles synthesized by different methods, providing a comparative overview of their physical and functional properties.



Table 1: Physicochemic al Properties of Strontium- Based Nanoparticles				
Nanoparticle Type	Synthesis Method	Average Particle Size (nm)	Morphology	Zeta Potential (mV)
Strontium Oxide (SrO)	Sol-Gel	~80[1]	Pseudo-spherical to cylindrical	Not widely reported
Strontium Oxide (SrO)	Green Synthesis (Solanum nigrum extract)	94.8[2][3]	Agglomerated, ranging from individual particles to larger clusters	Not widely reported
Strontium Oxide (SrO)	Green Synthesis (Henna leaves extract)	~40[4]	Pseudo-spherical	Not widely reported
Strontium Carbonate (SrCO3)	Not specified	100-300	Not specified	Not widely reported
Strontium Sulfite (SSNs)	Nanoprecipitatio n	Not specified	Not specified	-11.9[5]
SSNs with NaCl	Nanoprecipitatio n	Not specified	Not specified	-10.7[5]
SSNs with Glucose	Nanoprecipitatio n	Not specified	Not specified	-11.5[5]
SSNs with NaCl and Glucose	Nanoprecipitatio n	Not specified	Not specified	-10.5[5]
Strontium-doped Hydroxyapatite	Hydrothermal	Not specified	Not specified	Not widely reported



Strontium-doped Iron Oxide	Co-precipitation	Not specified	Spherical and needle-like	Not widely reported
Table 2: Drug Delivery Performance of Strontium-Based Nanoparticles				
Nanoparticle Type	Drug Model	Drug Lo Capacit	oading ty (DLC) (%)	Encapsulation Efficiency (EE) (%)
Strontium Carbonate	Etoposide	34.4 ± (0.3[6]	71.6 ± 1.9[6]
Strontium-doped Hydroxyapatite	Bovine Serum Albumin	n 5.55[6]		Not Reported
Strontium-doped Hydroxyapatite	Lysozyme	9.05[6]		Not Reported
Strontium-doped Iron Oxide	Ibuprofen	Increas strontiu	es with m content[7]	Increases with strontium content[7]
Silver and Strontium co-doped Iron Oxide	Ibuprofen	Not spe	ecified	62.94% (for Ag0.25Fe2O4)[8]

Experimental Protocols

This section provides detailed, step-by-step methodologies for the synthesis of various strontium-based nanoparticles.

Protocol 1: Sol-Gel Synthesis of Strontium Oxide (SrO) Nanoparticles

This protocol describes a simple and cost-effective method for synthesizing strontium oxide nanoparticles at room temperature.[1][9][10]

Materials:



- Strontium nitrate (Sr(NO₃)₂)
- Sodium hydroxide (NaOH)
- Methyl alcohol
- Deionized water
- Beakers
- Magnetic stirrer
- pH meter
- Muffle furnace

Procedure:

- Prepare a 0.2 M solution of strontium nitrate in a beaker.
- Slowly add a 0.5 M solution of sodium hydroxide dropwise to the strontium nitrate solution while stirring continuously.
- Continue adding the NaOH solution until a white precipitate of strontium hydroxide is formed.
 The pH of the solution should be approximately 12.6.
- Wash the precipitate with methyl alcohol two to three times to remove any ionic impurities.
- Dry the precipitate in a muffle furnace at 200°C, 400°C, or 600°C to obtain strontium oxide nanoparticles. The calcination temperature influences the final particle size and morphology. [1]

Protocol 2: Hydrothermal Synthesis of Strontium-Doped Hydroxyapatite (Sr-HAp) Nanoparticles

This protocol details the synthesis of strontium-doped hydroxyapatite nanoparticles, which are particularly relevant for bone regeneration applications.[11][12][13][14]



Materials:

- Calcium nitrate tetrahydrate (Ca(NO₃)₂·4H₂O)
- Strontium nitrate (Sr(NO₃)₂)
- Diammonium hydrogen phosphate ((NH₄)₂HPO₄)
- Ammonia solution (25%)
- Deionized water
- Teflon-lined autoclave
- · Magnetic stirrer
- pH meter

Procedure:

- Prepare a solution by dissolving the desired molar ratios of calcium nitrate tetrahydrate and strontium nitrate in deionized water. For example, for 50 at% Sr-doped HA, dissolve 1.9 g of Ca(NO₃)₂·4H₂O and 1.703 g of Sr(NO₃)₂ in 60 mL of deionized water.[11][13]
- In a separate beaker, dissolve the stoichiometric amount of diammonium hydrogen phosphate in deionized water (e.g., 1.275 g in the example above).[11][13]
- Slowly add the phosphate solution to the calcium and strontium solution while stirring vigorously.
- Adjust the pH of the resulting suspension to between 10 and 10.5 using a 25% ammonia solution.[11][13]
- Transfer the final suspension to a Teflon-lined autoclave and heat it to 180°C for 24 hours. [15]
- Allow the autoclave to cool to room temperature.



• Collect the precipitate by filtration, wash it thoroughly with deionized water and ethanol, and then dry it in an oven.

Protocol 3: Co-precipitation Synthesis of Strontium-Doped Iron Oxide Nanoparticles

This method is commonly used for synthesizing magnetic nanoparticles with potential applications in targeted drug delivery and hyperthermia.[7]

Materials:

- Ferric chloride (FeCl₃)
- Ferrous chloride (FeCl₂)
- Strontium chloride (SrCl₂)
- Sodium hydroxide (NaOH) or Ammonium hydroxide (NH₄OH)
- Deionized water
- Beakers
- · Magnetic stirrer

Procedure:

- Prepare aqueous solutions of ferric chloride, ferrous chloride, and strontium chloride in the desired molar ratios.
- Mix the metal salt solutions in a beaker under vigorous stirring.
- Rapidly add a solution of sodium hydroxide or ammonium hydroxide to the mixed metal salt solution to induce co-precipitation. Maintain a constant pH, typically around 9.[16]
- Continue stirring the mixture for a set period (e.g., 1-2 hours) to allow for the formation and growth of the nanoparticles.



- Collect the magnetic precipitate using a strong magnet and decant the supernatant.
- Wash the nanoparticles several times with deionized water to remove any unreacted precursors and by-products.
- Finally, dry the synthesized strontium-doped iron oxide nanoparticles, for instance, in an oven overnight.[17]

Protocol 4: Green Synthesis of Strontium Oxide (SrO) Nanoparticles Using Plant Extracts

This eco-friendly protocol utilizes the biomolecules present in plant extracts as reducing and capping agents for the synthesis of nanoparticles.[3][4][18][19]

Materials:

- Strontium nitrate hexahydrate (Sr(NO₃)₂·6H₂O)
- Fresh leaves of a suitable plant (e.g., Solanum nigrum[2][3], Henna[4])
- Deionized water
- Beakers
- Magnetic stirrer
- Centrifuge
- Hot air oven

Procedure:

- Preparation of the Plant Extract:
 - Thoroughly wash the fresh leaves with deionized water.
 - Boil a specific amount of the leaves (e.g., 10 g) in a specific volume of deionized water (e.g., 100 mL) for a set time (e.g., 10-15 minutes).

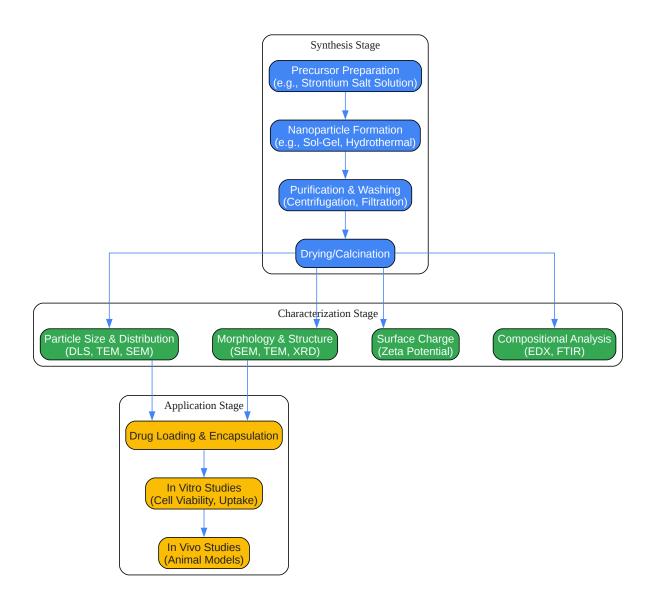


- Cool the extract to room temperature and filter it to remove solid residues.
- Nanoparticle Synthesis:
 - Prepare a weak solution of strontium nitrate hexahydrate (e.g., 0.1 M).[3]
 - Add a specific volume of the plant leaf extract to the strontium nitrate solution while stirring continuously at a slightly elevated temperature (e.g., 70°C).[3]
 - Observe the color change of the solution, which indicates the formation of nanoparticles.
 - Continue stirring for a specified period (e.g., 1 hour).[3]
- Collection and Purification:
 - Cool the solution to room temperature.
 - Centrifuge the solution to separate the nanoparticles from the reaction mixture.
 - Wash the nanoparticle pellet several times with deionized water to remove any residual extract components.
 - Dry the purified nanoparticles in a hot air oven.

Mandatory Visualizations Experimental Workflow for Nanoparticle Synthesis and Characterization

The following diagram illustrates a general workflow for the synthesis and subsequent characterization of strontium-based nanoparticles.





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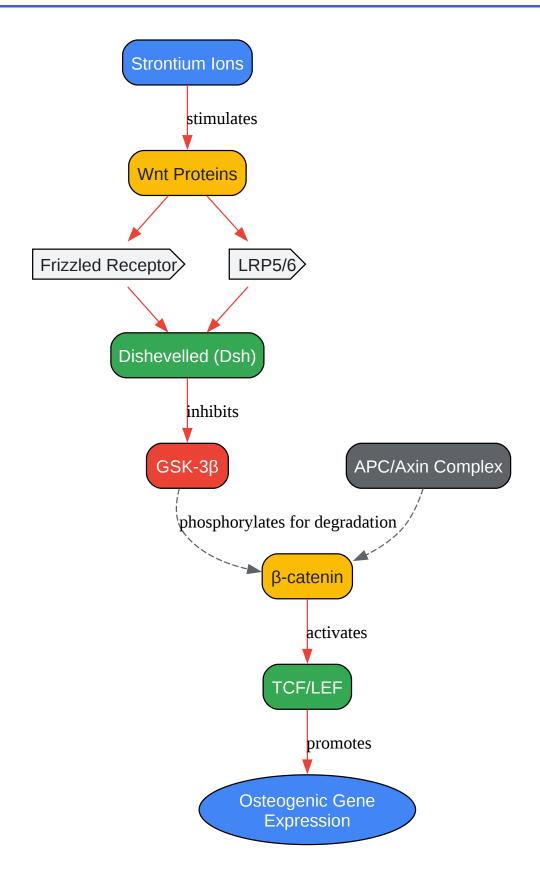
Caption: A generalized workflow for the synthesis, characterization, and application of strontium nanoparticles.

Signaling Pathways in Strontium-Induced Osteogenesis

Strontium ions are known to promote bone formation by activating key signaling pathways in mesenchymal stem cells (MSCs) and osteoblasts. The following diagrams illustrate the Wnt/β-catenin and Ras/MAPK pathways.

Wnt/β-catenin Signaling Pathway





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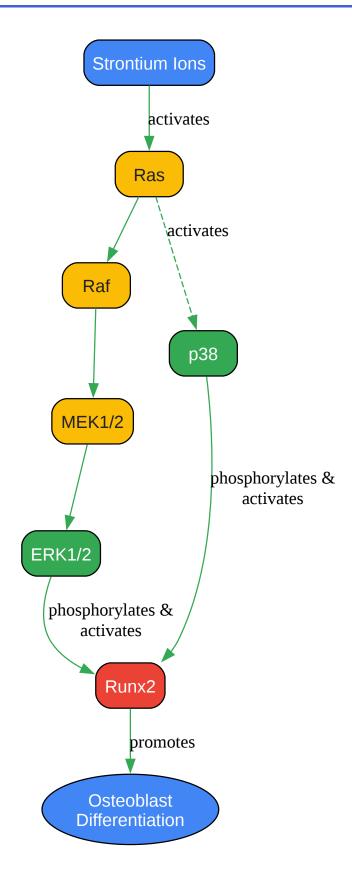
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Caption: Activation of the Wnt/ β -catenin pathway by strontium ions promotes osteogenesis.[20] [21][22]

Ras/MAPK Signaling Pathway





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Caption: Strontium promotes osteoblast differentiation via the Ras/MAPK signaling pathway. [23][24][25]

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